

Personal protective equipment for handling DC-S239

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Compound of Interest

Compound Name: DC-S239

Cat. No.: B1669904

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Essential Safety and Handling Guide for DC-S239

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **DC-S239** (Ethyl 2-Amino-4-methyl-5-((3-nitrophenyl)carbamoyl)-thiophene-3-carboxylate; CAS No. 303141-21-1). The following procedural guidance is based on best practices for handling research-grade chemicals where a comprehensive Safety Data Sheet (SDS) is not publicly available. It is imperative to supplement this guide with a substance-specific risk assessment before commencing any experimental work.

Compound Information

Identifier	Value
Product Name	DC-S239
Chemical Name	Ethyl 2-Amino-4-methyl-5-((3-nitrophenyl)carbamoyl)-thiophene-3-carboxylate
CAS Number	303141-21-1
Molecular Formula	C ₁₅ H ₁₅ N ₃ O ₅ S
Molecular Weight	349.36 g/mol
Known Function	Selective histone methyltransferase SET7 inhibitor with anticancer activity.[1]
Form	Solid

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **DC-S239** to minimize exposure risk.

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or airborne particles.
Hand Protection	Nitrile gloves (or other chemically resistant gloves).	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling powders.	Minimizes inhalation of dust or aerosols.

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining the integrity of **DC-S239** and ensuring laboratory safety.

Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Spill Management: In case of a spill, avoid generating dust. Absorb with an inert material and place in a suitable container for disposal.

Storage:

- Short-term (days to weeks): Store at 0 - 4°C in a dry, dark place.
- Long-term (months to years): Store at -20°C in a dry, dark place.
- Stock Solutions: Store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)
- Container: Keep the container tightly sealed.

Disposal Plan

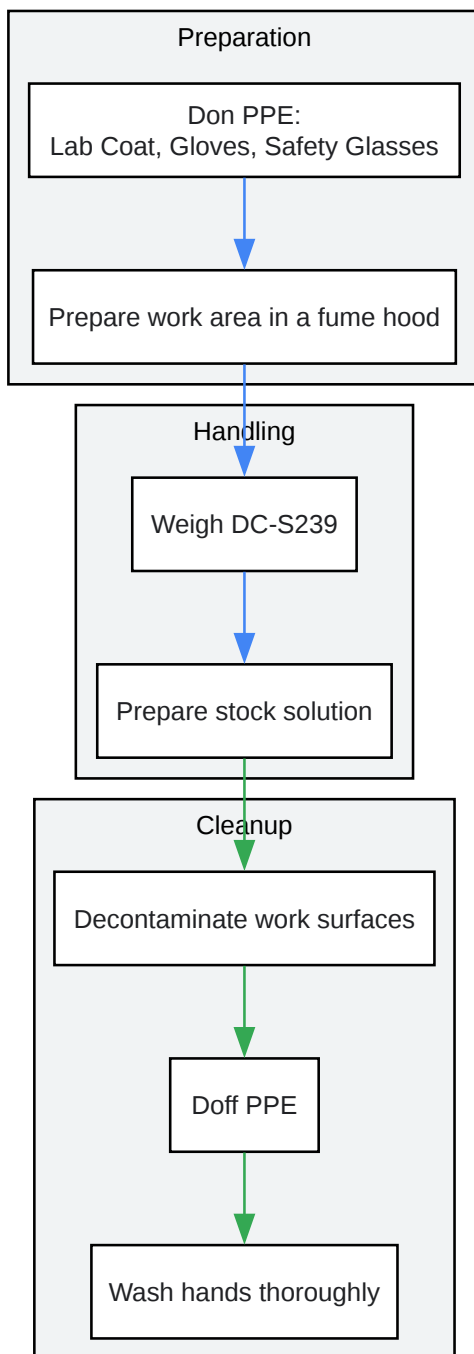
Dispose of **DC-S239** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- Waste Characterization: As a precaution, treat **DC-S239** as hazardous waste.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of through a licensed professional waste disposal service. Do not dispose of down the drain or in regular trash.

Experimental Workflows

The following diagrams illustrate the recommended workflows for handling and disposing of **DC-S239**.

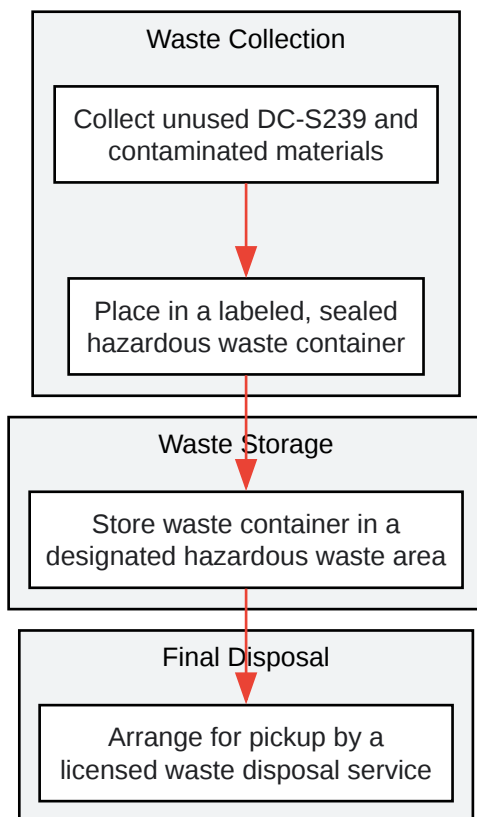
Handling Workflow for DC-S239



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Caption: Recommended workflow for the safe handling of **DC-S239**.

Disposal Workflow for DC-S239



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Caption: Step-by-step process for the proper disposal of **DC-S239** waste.

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References

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